

TW-37 specificity for Bcl-2 vs Mcl-1 vs Bcl-xL

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: TW-37

CAS No.: 877877-35-5

Cat. No.: S548192

Get Quote

Binding Affinity Profile of TW-37

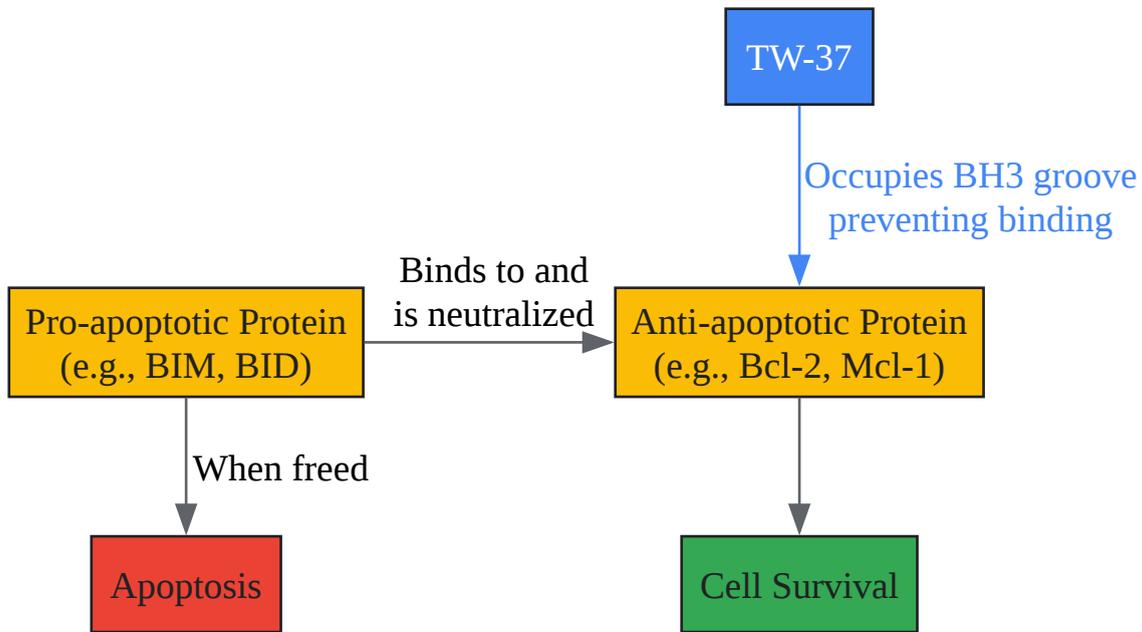
Protein Target	Affinity (Ki Value)	Relative Selectivity (vs. Bcl-xL)
Mcl-1	260 - 290 nM [1] [2] [3]	~4.3 times more selective than Bcl-xL [2]
Bcl-2	260 - 290 nM [1] [3] [4]	~3.8 times more selective than Bcl-xL [2]
Bcl-xL	1.11 μ M [1] [3] [4]	Reference

Mechanism of Action and Experimental Evidence

TW-37's function and specificity are confirmed through specific experimental approaches.

Core Mechanism: BH3 Domain Binding

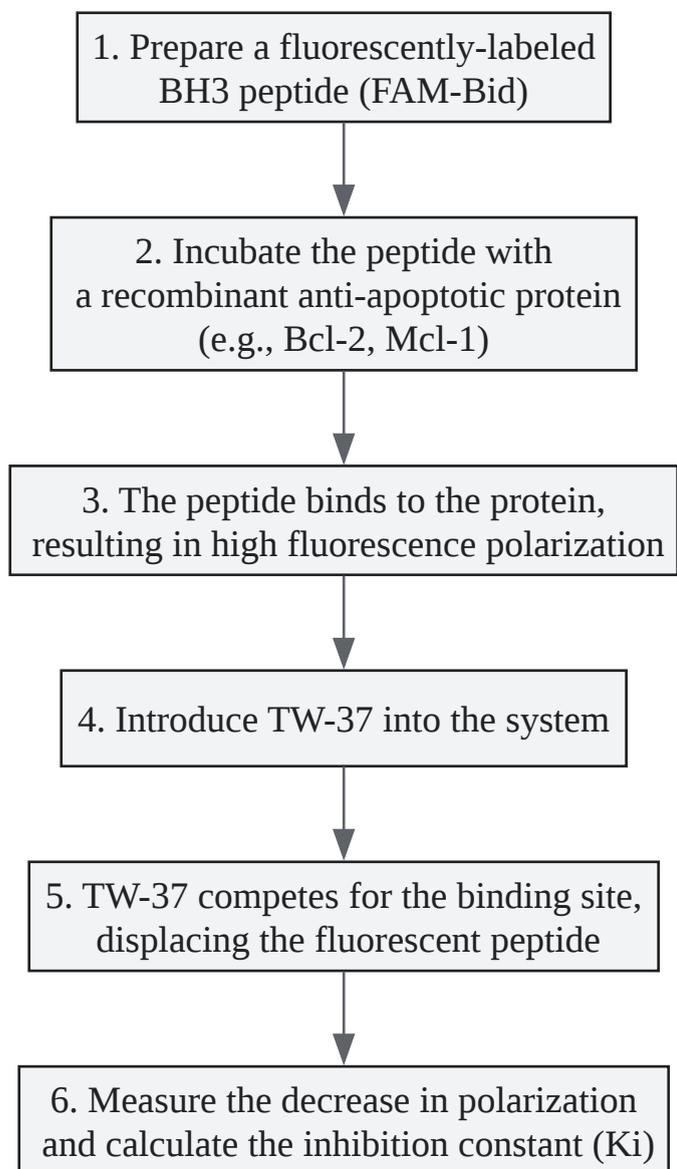
TW-37 is designed to mimic the BH3 domain of pro-apoptotic proteins [2]. It binds to the hydrophobic groove of anti-apoptotic proteins like Bcl-2 and Mcl-1, preventing them from neutralizing pro-death proteins like Bak, Bax, Bid, and Bim [1] [5]. This inhibition "releases the brakes" on apoptosis, leading to programmed cell death.



[Click to download full resolution via product page](#)

Key Experimental Protocol: Fluorescence Polarization Binding Assay

The primary method for determining the affinity values in the table is a **fluorescence polarization (FP)-based competitive binding assay** [3] [4]. The workflow is as follows:



[Click to download full resolution via product page](#)

This assay directly measures a compound's ability to displace a standard peptide from a protein's binding groove, providing the quantitative K_i values that define **TW-37**'s specificity profile [3].

Research Implications of the Specificity Profile

TW-37's balanced inhibition of Bcl-2 and Mcl-1 is significant because many cancers rely on both proteins for survival and drug resistance [1] [6]. Inhibiting only one can lead to treatment failure, making dual-

targeting inhibitors like **TW-37** a promising therapeutic strategy [1]. Its weaker activity against Bcl-xL may be advantageous, as strong Bcl-xL inhibition is associated with platelet toxicity [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The small molecule Bcl - 2 / Mcl - 1 inhibitor TW - 37 shows single-agent...
[bmccancer.biomedcentral.com]
2. Preclinical studies of TW - 37 , a new nonpeptidic small-molecule... [pubmed.ncbi.nlm.nih.gov]
3. TW-37 | Bcl-2 inhibitor | Mechanism | Concentration [selleckchem.com]
4. - TW is an nonpeptide inhibitor to recombinant 37 - Bcl , 2 - Bcl and xL ... Mcl [targetmol.com]
5. Small-molecule inhibitor of Bcl-2 (TW-37) suppresses growth ...
[ovarianresearch.biomedcentral.com]
6. MCL-1 inhibitors, fast-lane development of a new class of anti ... [jhoonline.biomedcentral.com]

To cite this document: Smolecule. [TW-37 specificity for Bcl-2 vs Mcl-1 vs Bcl-xL]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548192#tw-37-specificity-for-bcl-2-vs-mcl-1-vs-bcl-xl>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com